

An In-Depth Technical Guide to Peroxybenzoyl Nitrate: Properties, Synthesis, and Atmospheric Significance

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Peroxybenzoyl nitrate

CAS No.: 32368-69-7

Cat. No.: B1219819

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Introduction

Peroxybenzoyl nitrate (PBzN), a member of the peroxyacyl nitrate (PAN) family of compounds, is a significant secondary pollutant in the troposphere. Formed from the photochemical oxidation of aromatic hydrocarbons in the presence of nitrogen oxides, PBzN is a potent eye irritant and a key indicator of photochemical smog.^{[1][2][3]} Its thermal stability allows for the long-range transport of nitrogen oxides in the atmosphere, influencing regional and global air quality.^{[2][3]} This technical guide provides a comprehensive overview of the chemical and physical properties, experimental protocols, and atmospheric chemistry of peroxybenzoyl nitrate.

Chemical and Physical Properties

Peroxybenzoyl nitrate is a thermally unstable organic nitrate.^[2] While extensive experimental data on its physical properties is limited, several key parameters have been reported or

predicted.

Property	Value	Source
Molecular Formula	C ₇ H ₅ NO ₅	[4][5]
Molecular Weight	183.12 g/mol	[4][5]
CAS Number	32368-69-7	[4][5]
Melting Point	< -20 °C	[6]
Boiling Point (Predicted)	278.7 ± 23.0 °C	[6]
Density (Predicted)	1.409 ± 0.06 g/cm ³	[6]

Structure:

Molecular structure of **peroxybenzoyl nitrate**.

Experimental Protocols

Synthesis of Peroxybenzoyl Nitrate

Peroxybenzoyl nitrate is typically synthesized in the gas phase through the photochemical reaction of benzaldehyde and nitrogen dioxide in the presence of air or oxygen. While a detailed, standardized protocol is not readily available in the literature, the general procedure involves the irradiation of a mixture of the reactants in a reaction chamber.

General Laboratory-Scale Gas-Phase Synthesis:

A common method for the laboratory synthesis of peroxyacyl nitrates involves the photolysis of a precursor mixture in a smog chamber or a large-volume glass reactor.[7]

- Reactants:
 - Benzaldehyde (C₆H₅CHO)
 - Nitrogen dioxide (NO₂) or a precursor such as isopropyl nitrite.[7]
 - Purified air or a mixture of nitrogen and oxygen.

- Apparatus:
 - Photochemical reaction chamber (e.g., made of Teflon film or glass) equipped with UV lamps (e.g., blacklights).
 - Gas handling system for metering and introducing reactants.
 - Monitoring instruments such as Fourier Transform Infrared (FTIR) spectroscopy or Gas Chromatography with Electron Capture Detection (GC-ECD) to follow the reaction progress.[\[1\]](#)[\[8\]](#)
- Procedure (Illustrative):
 - The reaction chamber is first flushed with purified air.
 - A known concentration of benzaldehyde is introduced into the chamber.
 - Nitrogen dioxide is then added to the chamber.
 - The mixture is irradiated with UV lamps to initiate the photochemical reaction. The formation of PBzN is monitored by a suitable analytical technique.
 - The product is a dilute gaseous mixture of PBzN in air, which can be used for further studies or trapped for analysis.

An alternative analytical procedure involves the conversion of PBzN to methyl benzoate by trapping in a basic methanol solution, followed by quantification using Gas Chromatography-Flame Ionization Detection (GC-FID).[\[1\]](#)

Handling and Safety Precautions

Peroxybenzoyl nitrate, like other organic peroxides and nitrates, is a potentially hazardous material and should be handled with appropriate safety precautions.

- General Handling:
 - Work in a well-ventilated area, preferably in a laboratory chemical hood, to avoid inhalation of vapors.[\[9\]](#)[\[10\]](#)

- Use appropriate personal protective equipment (PPE), including safety goggles, gloves (e.g., nitrile), and a lab coat.[\[11\]](#)
- Avoid contact with skin and eyes.[\[11\]](#)
- Handle as a potential explosive, sensitive to heat, friction, and shock.[\[10\]](#)[\[11\]](#)[\[12\]](#)
- Storage:
 - Due to its thermal instability, PBzN is typically generated in situ for immediate use.
 - If storage is necessary, it should be kept at low temperatures in a diluted form.[\[12\]](#)
 - Store away from heat, light, and incompatible materials such as reducing agents and strong acids.[\[10\]](#)
- Disposal:
 - Dispose of waste containing PBzN in accordance with local, state, and federal regulations for hazardous materials.

Spectral Data

Detailed experimental spectra for pure **peroxybenzoyl nitrate** are scarce in the public domain. However, characterization is typically performed using spectroscopic methods, and data for the broader class of peroxyacyl nitrates can provide valuable insights.

- Infrared (IR) Spectroscopy: FTIR spectroscopy is a primary tool for the detection and quantification of PANs in the atmosphere and in laboratory studies.[\[8\]](#)[\[13\]](#) The IR spectrum of a PAN molecule is characterized by strong absorption bands corresponding to the -OONO₂ group. For peroxyacetyl nitrate (PAN), the most abundant atmospheric PAN, characteristic absorption bands are observed around 795, 1160, 1300, and 1740 cm⁻¹. It is expected that PBzN would exhibit similar characteristic bands for the peroxy-nitrate functional group, in addition to bands associated with the benzoyl group.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Due to its instability, obtaining high-resolution NMR spectra of pure PBzN is challenging. Predicted chemical shifts can be

estimated based on the structure, but experimental verification is needed. For reference, ^1H and ^{13}C NMR data for related compounds like benzaldehyde are well-documented.

- **Mass Spectrometry (MS):** Mass spectrometry, particularly chemical ionization mass spectrometry (CIMS), is a sensitive technique for the detection of PANs.^{[7][14]} In thermal dissociation-CIMS (TD-CIMS), the PAN molecule is thermally dissociated to the corresponding peroxyacyl radical and NO_2 , and the radical is then detected.^[7] The fragmentation pattern in electron ionization mass spectrometry would likely show fragments corresponding to the benzoyl cation (m/z 105) and other fragments resulting from the loss of the peroxy-nitrate group.

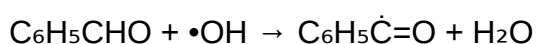
Atmospheric Chemistry and Reaction Pathways

Peroxybenzoyl nitrate is a secondary pollutant formed in the troposphere through a series of photochemical reactions.

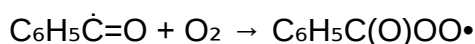
Formation of Peroxybenzoyl Nitrate

The formation of PBzN is initiated by the oxidation of aromatic hydrocarbons, such as toluene, which produces benzaldehyde as an intermediate. The subsequent reactions are as follows:

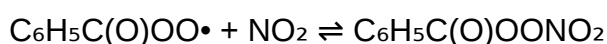
- **Initiation:** The hydroxyl radical ($\bullet\text{OH}$), a key atmospheric oxidant, attacks benzaldehyde, abstracting the aldehydic hydrogen to form a benzoyl radical ($\text{C}_6\text{H}_5\dot{\text{C}}=\text{O}$).

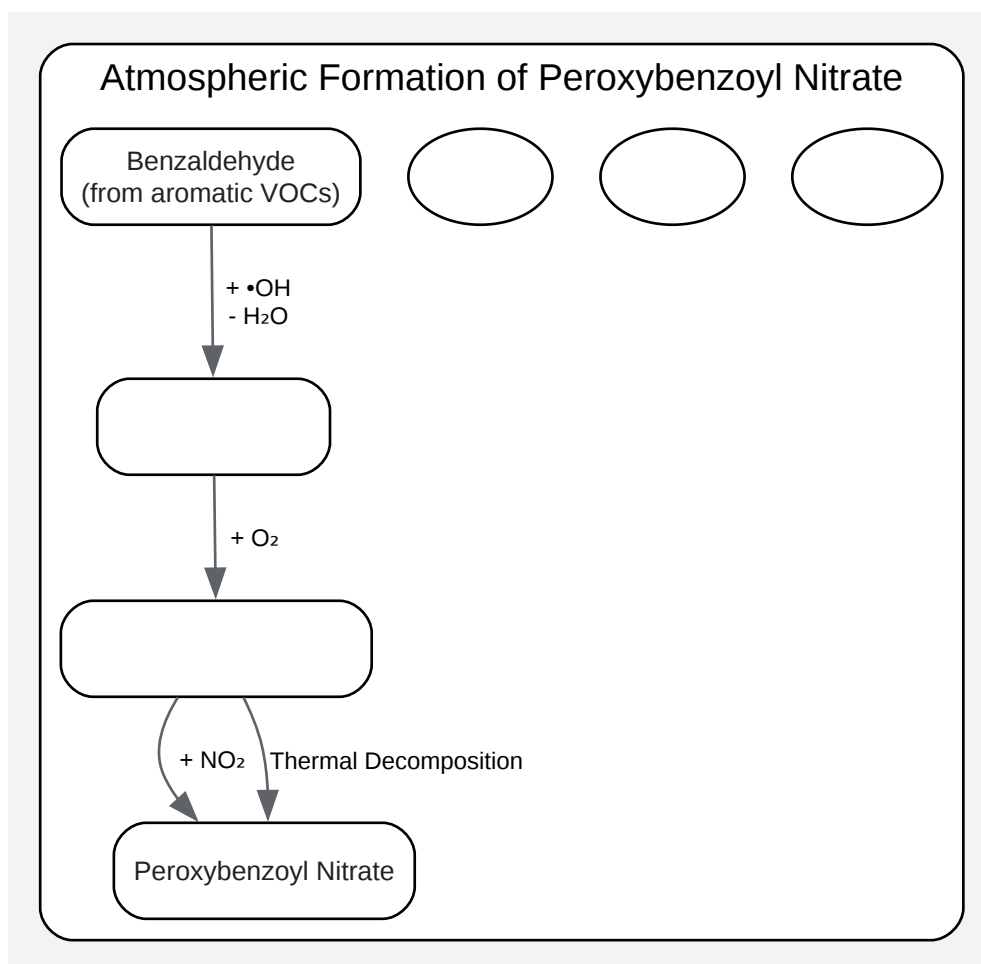


- **Peroxy Radical Formation:** The benzoyl radical rapidly reacts with molecular oxygen (O_2) to form the benzoylperoxy radical ($\text{C}_6\text{H}_5\text{C}(\text{O})\text{OO}\bullet$).



- **PBzN Formation:** The benzoylperoxy radical then combines with nitrogen dioxide (NO_2) in a reversible reaction to form **peroxybenzoyl nitrate**.



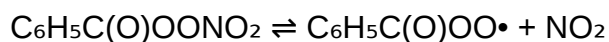


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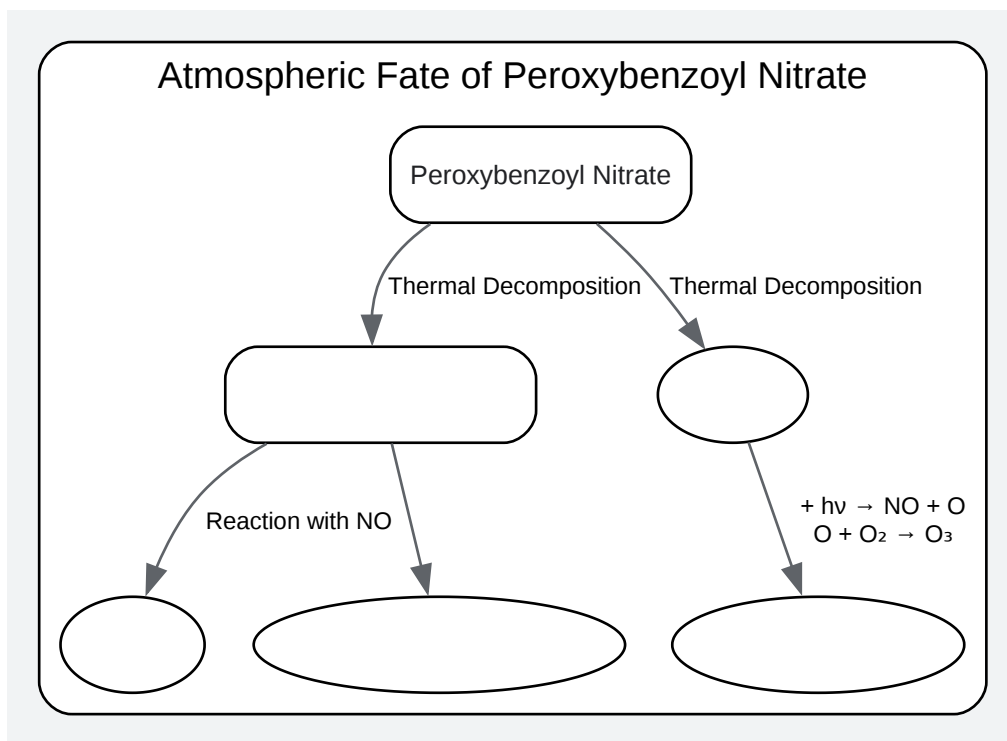
Formation pathway of **peroxybenzoyl nitrate**.

Atmospheric Decomposition of Peroxybenzoyl Nitrate

The primary sink for PBzN in the lower atmosphere is thermal decomposition. This reaction is highly temperature-dependent, with the lifetime of PBzN decreasing significantly as temperature increases.[3][15]



The decomposition of PBzN releases the benzoylperoxy radical and NO_2 , which can then participate in other atmospheric reactions, including the formation of ozone. This reversible reaction allows PBzN to act as a reservoir for NO_x , transporting it over long distances to remote areas where it can then be released and contribute to ozone production.[3]



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Decomposition and atmospheric impact of PBzN.

Conclusion

Peroxybenzoyl nitrate is a complex and important molecule in atmospheric chemistry. Its formation, transport, and decomposition play a crucial role in the distribution of nitrogen oxides and the production of photochemical smog. This guide has summarized the key chemical and physical properties of PBzN, provided an overview of its synthesis and handling, and detailed its atmospheric reaction pathways. Further research to obtain high-resolution experimental data for pure PBzN will be invaluable for a more complete understanding of this environmentally significant compound.

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- To cite this document: BenchChem. [An In-Depth Technical Guide to Peroxybenzoyl Nitrate: Properties, Synthesis, and Atmospheric Significance]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1219819/docs#an-in-depth-technical-guide-to-peroxybenzoyl-nitrate-properties-synthesis-and-atmospheric-significance>]

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